

2,5-Dimethylphenylacetonitrile material safety data sheet (MSDS).

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Compound of Interest

Compound Name: 2,5-Dimethylphenylacetonitrile

Cat. No.: B100795

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An In-depth Technical Guide to the Material Safety of **2,5-Dimethylphenylacetonitrile**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as an in-depth technical guide for trained professionals in research and development. The information provided is compiled from available safety data sheets and chemical databases. It is not exhaustive and should be used in conjunction with your institution's established safety protocols and a thorough risk assessment before handling this chemical.

Chemical Identification

| Identifier | Value |
|--|---|
| Chemical Name | 2,5-Dimethylphenylacetonitrile |
| Synonyms | 2,5-Dimethylbenzyl Cyanide, 2,5-Xylylacetonitrile |
| CAS Number | 16213-85-7 |
| Molecular Formula | C ₁₀ H ₁₁ N |
| Molecular Weight | 145.21 g/mol |
| Structure | |
| Chemical Structure of 2,5-Dimethylphenylacetonitrile | |

Hazard Identification and Classification

GHS Classification:

- Pictograms:
- Signal Word: Danger

Hazard Statements:

- H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.[\[1\]](#)[\[2\]](#)
- H315: Causes skin irritation.[\[2\]](#)

Precautionary Statements:

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[1\]](#)[\[2\]](#)
 - P264: Wash skin thoroughly after handling.[\[2\]](#)
 - P270: Do not eat, drink or smoke when using this product.[\[2\]](#)

- P271: Use only outdoors or in a well-ventilated area.[\[2\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)[\[2\]](#)
- Response:
 - P301 + P310 + P330: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Rinse mouth.[\[1\]](#)[\[2\]](#)
 - P302 + P352 + P312: IF ON SKIN: Wash with plenty of water. Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)[\[2\]](#)
 - P304 + P340 + P311: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician.[\[1\]](#)[\[2\]](#)
 - P361 + P364: Take off immediately all contaminated clothing and wash it before reuse.[\[1\]](#)[\[2\]](#)
- Storage:
 - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[\[2\]](#)
 - P405: Store locked up.
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)

Physical and Chemical Properties

| Property | Value | Source(s) |
|---------------|---|-----------|
| Appearance | White to light yellow powder/crystal | [1][2] |
| Melting Point | 27-30 °C | [2][3][4] |
| Boiling Point | 73 °C @ 1 mm Hg / 79 °C @ 0.3 mmHg | [2][3][4] |
| Flash Point | 119 °C | [2][4] |
| Density | ~1.035 g/cm ³ (estimate) | [3] |
| Solubility | No data available. Assumed to be insoluble in water, similar to other organic nitriles. | |

Toxicological Information

Note: The toxicological properties of **2,5-Dimethylphenylacetone nitrile** have not been fully investigated.[5] The hazard classification is based on the expected properties of toxic organic nitriles. No quantitative LD50 or LC50 data for this specific compound are currently available in the public domain. The primary toxicological concern with nitrile compounds is the potential for metabolic release of cyanide, which can inhibit cellular respiration.

Acute Effects:

- Oral: Toxic if swallowed.[1][2]
- Dermal: Toxic in contact with skin.[1][2] Causes skin irritation.[2]
- Inhalation: Toxic if inhaled.[1][2]

Chronic Effects:

- No data available.

Carcinogenicity, Mutagenicity, and Reproductive Toxicity:

- No data available.

Experimental Protocols and Safe Handling

Personal Protective Equipment (PPE)

A risk assessment should be conducted for any procedure involving this compound. The following PPE is recommended as a minimum:

- Eye/Face Protection: Chemical safety goggles and a face shield.
- Skin Protection:
 - A flame-retardant lab coat.
 - Chemical-resistant gloves (e.g., nitrile, neoprene). Glove integrity should be checked before each use, and gloves should be changed immediately upon contamination.
 - Full-length pants and closed-toe shoes.
- Respiratory Protection: Work should be conducted in a certified chemical fume hood. If there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

Handling and Storage

- Handling:
 - Use this compound only in a well-ventilated area, preferably a chemical fume hood.
 - Avoid the formation of dust and aerosols.
 - Use non-sparking tools.
 - Ground and bond containers when transferring material.
 - Wash hands thoroughly after handling.
- Storage:

- Store in a cool, dry, and well-ventilated area.^[2]
- Keep the container tightly closed and stored under an inert gas as the material is air-sensitive.^[2]
- Store refrigerated (0-10°C).^[2]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
- Store in a locked, secure location.

Spill Response Protocol

For Small Spills (in a chemical fume hood):

- Alert personnel in the immediate area.
- Wearing appropriate PPE, cover the spill with a chemical absorbent suitable for organic compounds (e.g., vermiculite, sand).
- Gently sweep the absorbed material into a labeled, sealable container for hazardous waste. Avoid creating dust.
- Decontaminate the spill area with a suitable solvent, followed by soap and water.
- Dispose of all contaminated materials as hazardous waste.

For Large Spills (outside of a chemical fume hood):

- Evacuate the area immediately.
- Alert your institution's emergency response team.
- Close the doors to the affected area and post a warning sign.
- Do not re-enter the area until it has been cleared by safety professionals.

First Aid Measures

Immediate medical attention is critical in all cases of exposure.

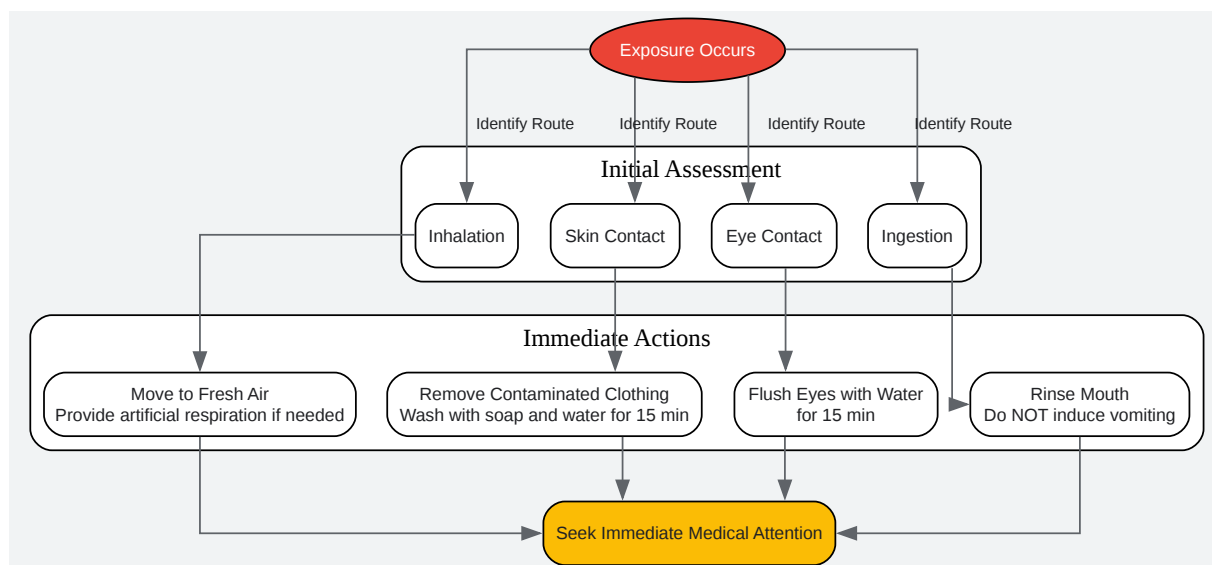
- Inhalation:
 - Remove the individual to fresh air.
 - If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth).
 - Keep the person warm and at rest.
 - Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact:
 - Immediately remove all contaminated clothing.
 - Wash the affected area with copious amounts of soap and water for at least 15 minutes.
 - Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Eye Contact:
 - Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
 - Remove contact lenses if present and easy to do.
 - Seek immediate medical attention.
- Ingestion:
 - Do NOT induce vomiting.
 - Rinse mouth with water.
 - Never give anything by mouth to an unconscious person.

- Seek immediate medical attention.^{[1][2]}

Fire-Fighting Measures

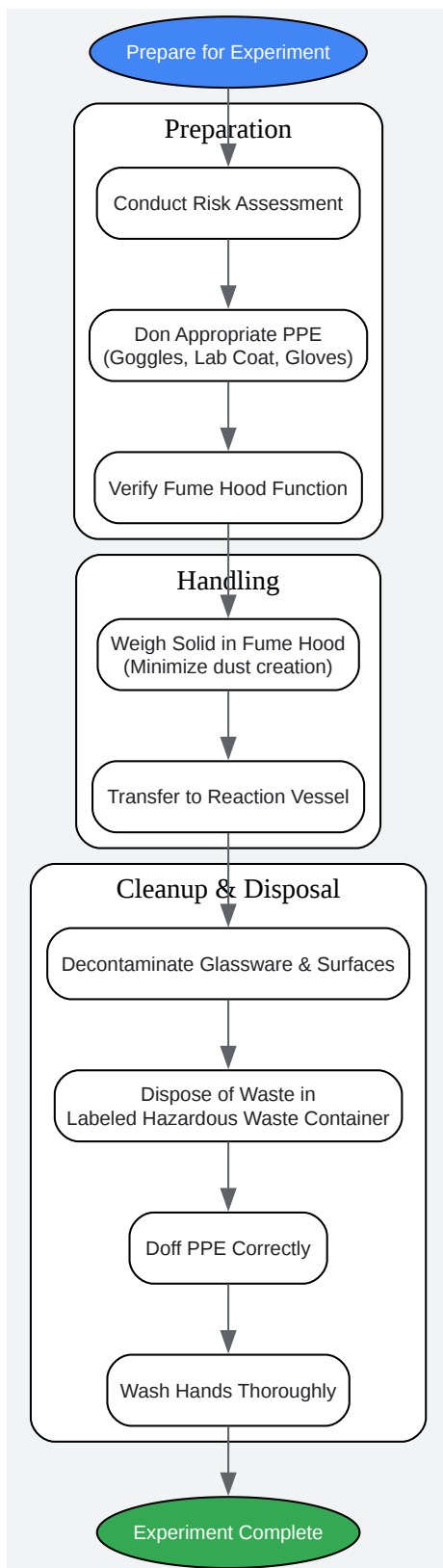
- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.
- Unsuitable Extinguishing Media: Do not use a direct stream of water, as it may spread the fire.
- Specific Hazards: Combustion may produce toxic gases, including carbon oxides, nitrogen oxides, and hydrogen cyanide.
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).

Visualized Workflows



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Caption: First aid workflow for exposure to **2,5-Dimethylphenylacetonitrile**.



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Caption: Experimental workflow for handling **2,5-Dimethylphenylacetonitrile** solid.

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